

1,4-Dichlorobenzene molecular weight and formula

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Compound of Interest

Compound Name: 1,4-Dichlorobenzene

Cat. No.: B7767911

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Technical Overview of 1,4-Dichlorobenzene

This document provides a concise summary of the fundamental chemical properties of **1,4-Dichlorobenzene**, a compound of interest in various research and industrial applications. The following sections detail its molecular formula and weight, presented for clarity and quick reference for researchers, scientists, and professionals in drug development.

Core Chemical Data

1,4-Dichlorobenzene, also known as p-dichlorobenzene (p-DCB), is an organic compound consisting of a benzene ring with two chlorine atoms substituted at opposing positions on the ring.^[1] It is a colorless to white crystalline solid with a characteristic mothball-like odor.^[1] This compound is utilized as a disinfectant, pesticide, and deodorant.^[1] It also serves as a precursor in the production of the polymer poly(p-phenylene sulfide).^[1]

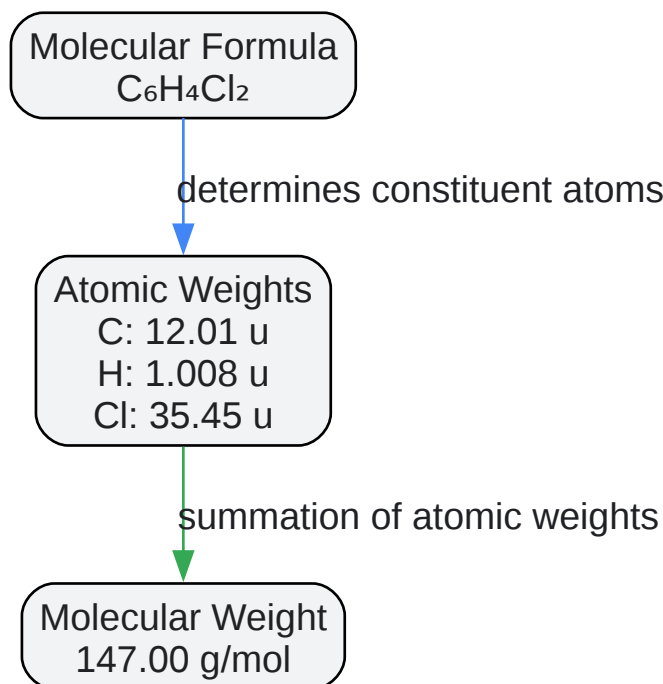
The fundamental properties of **1,4-Dichlorobenzene** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₄ Cl ₂
Molecular Weight	147.00 g/mol

Table 1: Molecular Formula and Molecular Weight of **1,4-Dichlorobenzene**.^[1]

Logical Relationship of Molecular Formula and Weight

The molecular weight of a compound is derived from the sum of the atomic weights of its constituent atoms, as defined by its molecular formula. The diagram below illustrates this fundamental relationship for **1,4-Dichlorobenzene**.



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Figure 1: Relationship between Molecular Formula and Molecular Weight.

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References

- 1. 1,4-Dichlorobenzene - Wikipedia [en.wikipedia.org]

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